

# troubleshooting variability in Piloplex hypotensive effect

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## Compound of Interest

Compound Name: *Piloplex*  
CAS No.: *62783-28-2*  
Cat. No.: *B1220732*

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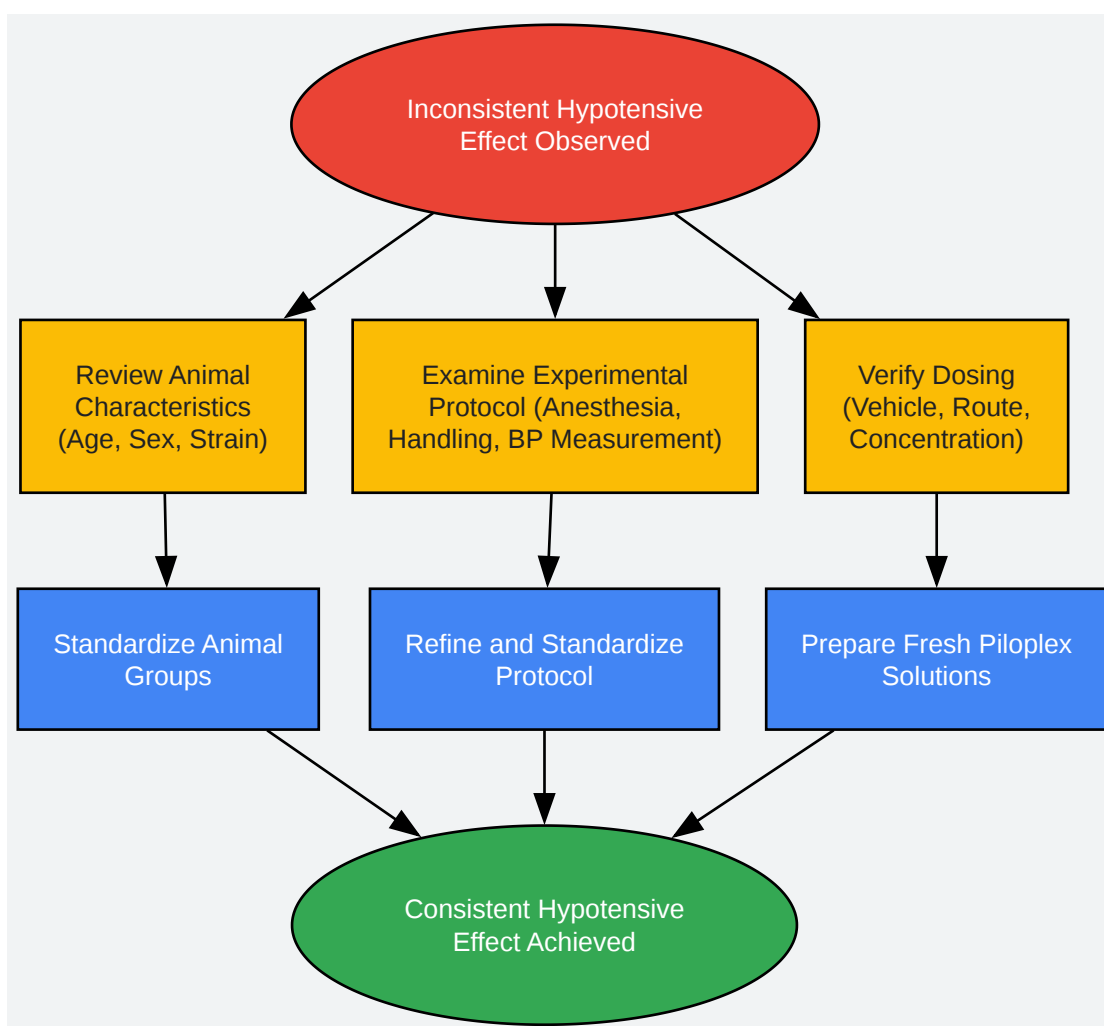
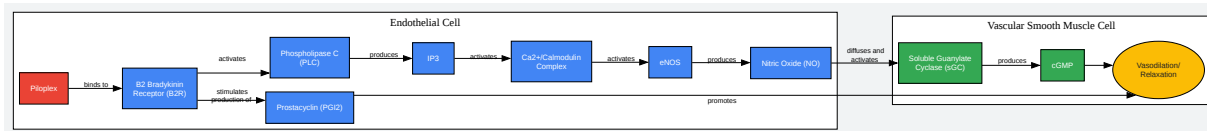
## Piloplex Technical Support Center

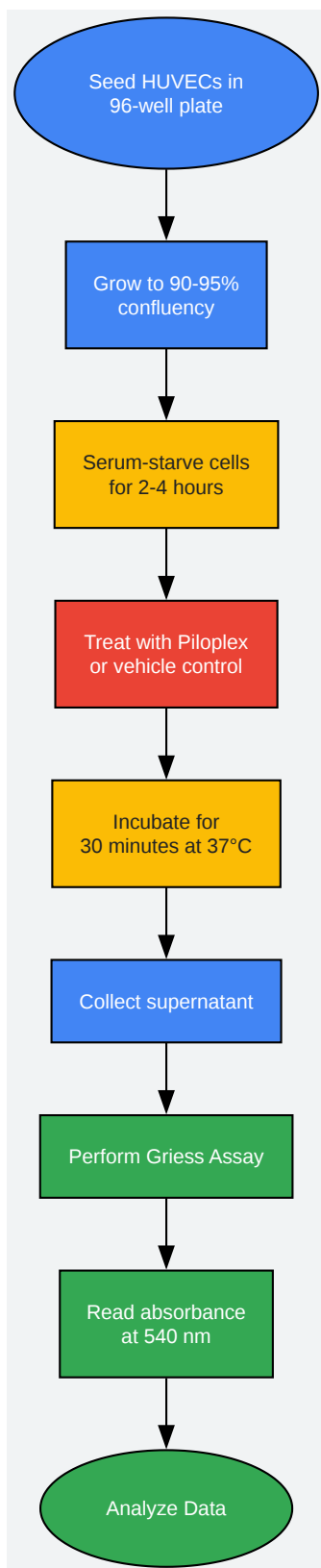
Welcome to the technical support center for **Piloplex**. This resource is designed for researchers, scientists, and drug development professionals to address variability in the hypotensive effect of **Piloplex** during experimentation.

## Hypothetical Mechanism of Action for Piloplex

For the purposes of this guide, **Piloplex** is a novel, highly selective agonist of the endothelial B2 bradykinin receptor (B2R). Activation of B2R stimulates the production of nitric oxide (NO) and prostacyclin (PGI<sub>2</sub>), leading to vasodilation and a subsequent decrease in blood pressure.

## Piloplex Signaling Pathway





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